

4-Azidoaniline Hydrochloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Azidoaniline hydrochloride

Cat. No.: B1258682

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Azidoaniline hydrochloride is a chemical reagent utilized in various research and development applications, particularly in the synthesis of photo-reactive polymers and polysaccharides, and in click chemistry reactions.[1][2] Its utility in scientific research, including in the study of G proteins and as a photosensitizer, underscores the importance of understanding its hazardous properties to ensure safe handling and mitigate exposure risks.[3] This guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses related to **4-Azidoaniline hydrochloride**.

Chemical and Physical Properties

4-Azidoaniline hydrochloride is a tan crystalline solid.[4] It is important to note its insolubility in water and solubility in methanol.[4][5][6] Organic azides, as a class of compounds, are often sensitive to heat or shock.[4]

Property	Value	References
Molecular Formula	C6H7ClN4	[5][6]
Molecular Weight	170.60 g/mol	[4][7]
Appearance	Tan crystalline flakes or light yellow crystalline solid	[4][5]
Melting Point	165°C (decomposes)	[5][6][8]
Solubility	Insoluble in water; Soluble in methanol	[4][5][6]
log Pow (n-octanol/water)	1.022	[5]

Hazard Identification and Classification

4-Azidoaniline hydrochloride is classified as a hazardous substance.[4] It is a flammable solid and is toxic if swallowed, in contact with skin, or if inhaled.[4][6][7] It can cause serious eye and skin irritation and may cause respiratory irritation.[6][7][9]

GHS Hazard Statements:

- H228: Flammable solid[6][7]
- H301: Toxic if swallowed[7]
- H311: Toxic in contact with skin[6][7]
- H331: Toxic if inhaled[6][7]
- H315: Causes skin irritation[6][7][9]
- H319: Causes serious eye irritation[6][7][9]
- H335: May cause respiratory irritation[6][7][9]

Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **4-Azidoaniline hydrochloride** to minimize risk.

3.1. Handling:

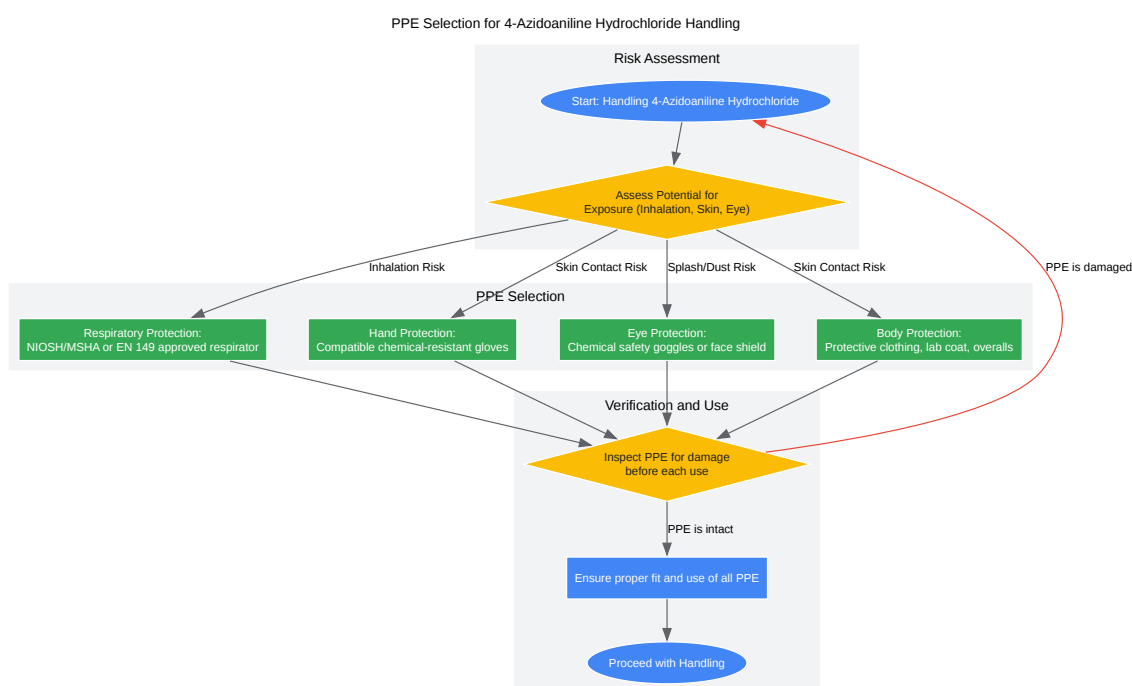
- Avoid all personal contact, including inhalation of dust.[4]
- Handle in a well-ventilated area, preferably in a chemical fume hood.[6]
- Use non-sparking tools to prevent ignition.[6]
- Take measures to prevent the buildup of electrostatic charge.[5][6]
- Do not eat, drink, or smoke when using this product.[6][9]
- Wash hands thoroughly after handling.[5]

3.2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][10]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][6][10]
- Store locked up.[6]
- Store separately from incompatible materials such as oxidizing agents, reducing agents, acids, and bases.[4][5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical for the safe handling of **4-Azidoaniline hydrochloride**. The following diagram outlines the recommended PPE selection process.



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Caption: PPE Selection Workflow for Handling **4-Azidoaniline Hydrochloride**.

First-Aid Measures

In the event of exposure, immediate action is crucial. The following measures should be taken:

Exposure Route	First-Aid Protocol	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[5]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Take the victim immediately to the hospital. Consult a physician.	[5][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.	[5][6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Immediately call a POISON CENTER or doctor/physician.	[5]

Fire-Fighting Measures and Accidental Release

6.1. Fire-Fighting:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

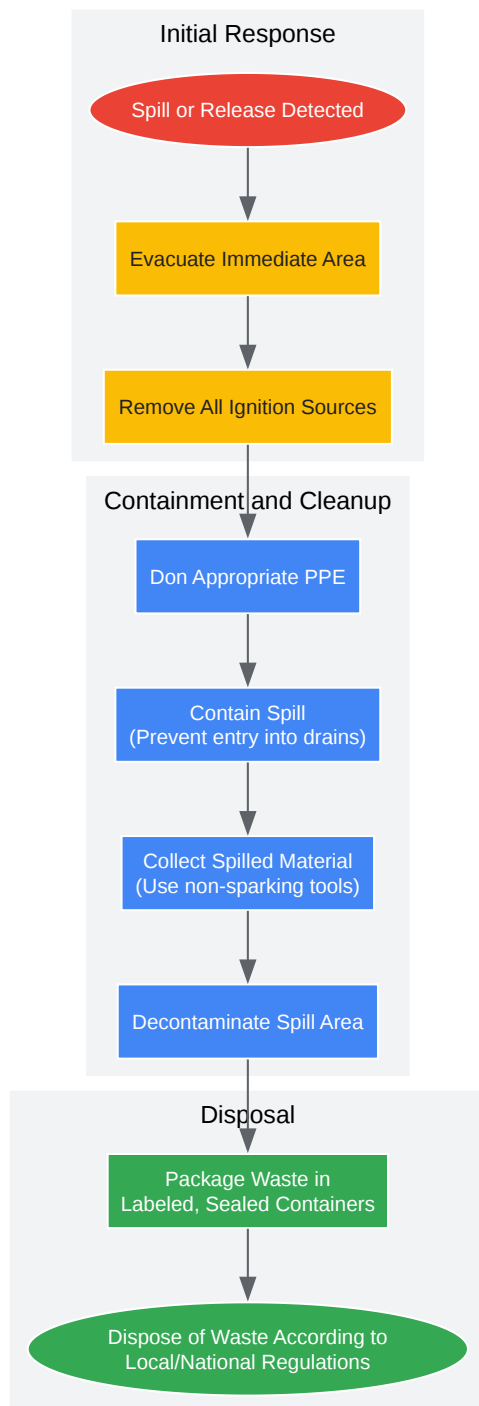
- Hazards: As a flammable solid, it can be ignited by heat, sparks, or flames.^[4] Combustion may produce toxic gases, including carbon oxides, nitrogen oxides, and hydrogen chloride.^[4]
- Firefighter Protection: Wear self-contained breathing apparatus and full protective clothing.^[9]

6.2. Accidental Release:

- Personal Precautions: Evacuate personnel to safe areas.^[5] Avoid breathing dust and contact with the substance.^[5]^[9] Remove all sources of ignition.^[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[9]
- Containment and Cleanup: Collect in closed, suitable containers for disposal.^[10] Clear contaminated areas thoroughly.^[10]

The logical flow for responding to an accidental release is illustrated in the following diagram.

Accidental Release Response for 4-Azidoaniline Hydrochloride

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Caption: Accidental Release Response Workflow.

Stability and Reactivity

4-Azidoaniline hydrochloride is considered stable under recommended storage conditions.^[4]^[5] However, it is incompatible with a range of substances.

- Incompatible Materials: Strong oxidizing agents, reducing agents, acids, bases, alkali metals, and metallic salts.^[4]^[5]
- Hazardous Decomposition Products: In a fire, it may produce carbon oxides, nitrogen oxides, and hydrogen chloride.^[4]
- Conditions to Avoid: Heat, flames, sparks, and contact with incompatible materials.^[4]^[10] Mixing with certain chemicals can lead to the formation of toxic or flammable gases.^[4]

Toxicological Information

The toxicological data for **4-Azidoaniline hydrochloride** highlights its potential for causing significant harm.

Toxicity Data	Value	References
Acute Toxicity (Oral)	Toxic if swallowed. Animal experiments suggest ingestion of less than 40 grams may be fatal.	^[4]
Acute Toxicity (Dermal)	LD50 Dermal: 300 mg/kg	^[5]
Acute Toxicity (Inhalation)	LC50 Inhalation (4h): 0.51 mg/l (Acute toxicity estimate)	^[5]

- Skin and Eye Irritation: The material is irritating to the eyes and may cause skin irritation.^[4]^[7]^[9]
- Respiratory System: Inhalation of dust can cause respiratory irritation and may lead to toxic effects.^[4]
- Systemic Effects: Skin absorption can lead to systemic toxic effects.^[4]

- Chronic Health Effects: Long-term exposure to high dust concentrations may cause changes in lung function.[4]

Conclusion

4-Azidoaniline hydrochloride is a valuable chemical reagent, but it possesses significant hazards that demand rigorous safety and handling protocols. Researchers, scientists, and drug development professionals must have a thorough understanding of its properties and the associated risks. By implementing the comprehensive safety measures outlined in this guide, including the use of appropriate personal protective equipment, proper handling and storage procedures, and being prepared for emergency situations, the risks associated with **4-Azidoaniline hydrochloride** can be effectively managed, ensuring a safe laboratory environment.

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